

4-butylbenzenesulfonamide literature review and history

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Compound of Interest

Compound Name: 4-Butylbenzenesulfonamide

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4-Butylbenzenesulfonamide: A Technical Review

For Researchers, Scientists, and Drug Development Professionals

Introduction

4-Butylbenzenesulfonamide, with the CAS Registry Number 1135-00-8, is an organic chemical compound belonging to the sulfonamide class.^[1] Structurally, it is characterized by a benzene ring substituted with a butyl group at the para (4-) position and a sulfonamide group. While the sulfonamide functional group is a well-known pharmacophore present in a wide array of therapeutic agents, **4-butylbenzenesulfonamide** itself is a less extensively studied molecule. This technical guide provides a comprehensive review of the available literature and history of **4-butylbenzenesulfonamide**, focusing on its chemical properties, synthesis, and known biological activities.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **4-butylbenzenesulfonamide** is presented in the table below. These properties are primarily derived from computational models and publicly available chemical databases.

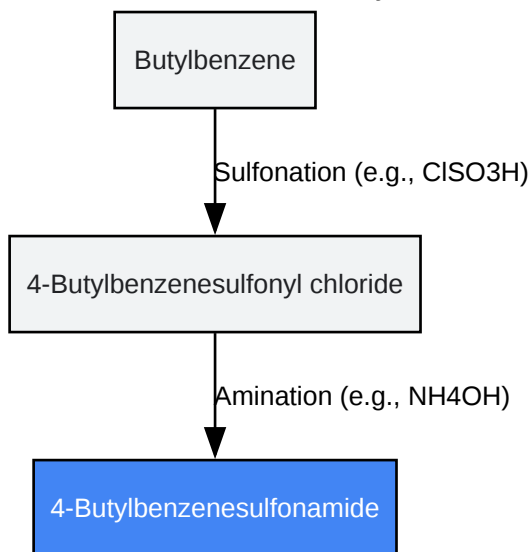
Property	Value	Source
Molecular Formula	C ₁₀ H ₁₅ NO ₂ S	[1]
Molecular Weight	213.30 g/mol	[1]
IUPAC Name	4-butylbenzenesulfonamide	PubChem
CAS Number	1135-00-8	[1]
Computed XLogP3	2.5	[2]
Hydrogen Bond Donor Count	1	[2]
Hydrogen Bond Acceptor Count	2	[2]
Rotatable Bond Count	4	[2]

Synthesis

The synthesis of **4-butylbenzenesulfonamide** is not extensively detailed in dedicated publications. However, its preparation can be inferred from general and well-established methods for the synthesis of arylsulfonamides. The most common approach involves a two-step process: the sulfonation of butylbenzene followed by amination of the resulting sulfonyl chloride.

A plausible synthetic workflow is outlined below:

General Synthesis Workflow for 4-Butylbenzenesulfonamide



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A general synthetic pathway for **4-butylbenzenesulfonamide**.

Experimental Protocol (General)

While a specific, detailed protocol for the synthesis of **4-butylbenzenesulfonamide** is not readily available in the reviewed literature, a general procedure can be adapted from standard sulfonamide synthesis protocols. The following is a representative, non-validated protocol based on common laboratory practices for similar compounds:

Step 1: Chlorosulfonation of Butylbenzene

- In a fume hood, to a round-bottom flask equipped with a magnetic stirrer and a dropping funnel, add butylbenzene.
- Cool the flask in an ice bath.
- Slowly add chlorosulfonic acid dropwise to the stirred butylbenzene, maintaining the temperature below 10°C.
- After the addition is complete, allow the reaction mixture to slowly warm to room temperature and stir for several hours.

- Carefully pour the reaction mixture onto crushed ice to quench the reaction and precipitate the product.
- Filter the solid 4-butylbenzenesulfonyl chloride, wash with cold water, and dry under vacuum.

Step 2: Amination of 4-Butylbenzenesulfonyl Chloride

- Dissolve the dried 4-butylbenzenesulfonyl chloride in a suitable organic solvent (e.g., acetone, THF).
- Cool the solution in an ice bath.
- Slowly add an excess of concentrated ammonium hydroxide solution dropwise with vigorous stirring.
- After the addition, allow the mixture to stir at room temperature for several hours to complete the reaction.
- Remove the organic solvent under reduced pressure.
- The resulting solid can be purified by recrystallization from a suitable solvent system (e.g., ethanol/water) to yield pure **4-butylbenzenesulfonamide**.

Note: This is a generalized protocol and requires optimization for specific laboratory conditions and desired yield and purity.

Biological Activity and Mechanism of Action

There is a significant lack of information in the scientific literature regarding the specific biological activities and mechanism of action of **4-butylbenzenesulfonamide**. While the broader class of sulfonamides exhibits a wide range of pharmacological effects, these cannot be directly extrapolated to this particular isomer without experimental validation.

Publicly available information from the European Chemicals Agency (ECHA) indicates that **4-butylbenzenesulfonamide** may cause skin and eye irritation.^[2] However, detailed studies on its pharmacological or toxicological profile are not available.

It is important to distinguish **4-butylbenzenesulfonamide** from its isomer, N-butylbenzenesulfonamide (NBBS). NBBS has been studied more extensively and is known to act as a plasticizer, with reported neurotoxic and antiandrogenic properties. These findings should not be attributed to **4-butylbenzenesulfonamide** without specific experimental evidence.

Due to the absence of data on signaling pathway modulation by **4-butylbenzenesulfonamide**, a corresponding diagram cannot be provided at this time.

Quantitative Data

A thorough review of the existing literature reveals a notable absence of quantitative biological data for **4-butylbenzenesulfonamide**. Key metrics such as IC_{50} (half-maximal inhibitory concentration) and LD_{50} (median lethal dose) have not been reported for this compound. This lack of data highlights a significant gap in the understanding of its potential biological effects.

History and Literature Review

The history of **4-butylbenzenesulfonamide** is not well-documented, and it has not been the subject of extensive research. Its existence is noted in chemical databases, and it is commercially available from various suppliers, suggesting its use in chemical synthesis or as a research chemical.^[1] However, a detailed timeline of its discovery and development is not present in the public domain.

The available literature is sparse and primarily consists of its listing in chemical catalogs and databases. There is a clear need for further research to elucidate the chemical, physical, and biological properties of this compound.

Conclusion

4-Butylbenzenesulfonamide remains a largely uncharacterized molecule within the broader class of sulfonamides. While its basic chemical properties are known, there is a significant dearth of information regarding its synthesis, biological activity, mechanism of action, and quantitative pharmacological or toxicological data. Future research efforts are necessary to explore the potential of this compound and to differentiate its properties from those of its more studied isomer, N-butylbenzenesulfonamide. This technical guide serves to summarize the

current state of knowledge and to highlight the opportunities for future investigation by researchers, scientists, and drug development professionals.

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